

Linariifolioside: A Technical Overview of its Structural Elucidation and Characterization

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Compound of Interest

Compound Name: *Linariifolioside*

Cat. No.: *B1675464*

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Abstract

Linariifolioside is a flavonoid glycoside first isolated from *Veronica linariifolia* Pall. ex Link. This document provides a comprehensive overview of the available scientific information regarding its structural elucidation and characterization. While the definitive structure has been reported, this guide also highlights the current limitations in publicly available data, particularly the absence of detailed quantitative spectral information. This paper aims to serve as a foundational resource for researchers interested in **Linariifolioside**, providing a summary of its known properties and a framework for its further investigation.

Introduction

Linariifolioside is a naturally occurring flavonoid glycoside identified as luteolin-7-O-6'''-O-acetyl-beta-D-glucosyl-(1->2)-beta-D-glucoside[1]. Flavonoid glycosides are a broad class of plant secondary metabolites known for their diverse biological activities, including antioxidant, anti-inflammatory, and anti-cancer properties. The structural characterization of these compounds is a critical step in understanding their therapeutic potential and mechanism of action. This guide focuses on the technical aspects of **Linariifolioside**'s structural determination.

Chemical Structure and Properties

The chemical structure of **Linariifolioside** has been identified as luteolin-7-O-6'''-O-acetyl-beta-D-glucosyl-(1->2)-beta-D-glucoside[1].

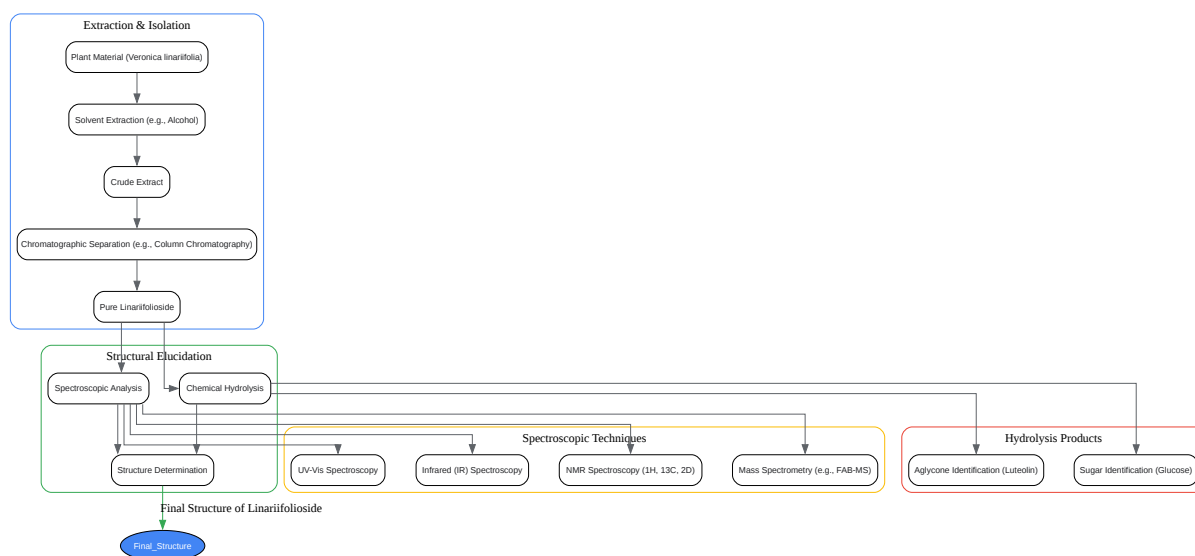
- Aglycone: Luteolin
- Glycosidic Moiety: A diglucoside with a (1->2) linkage.
- Acyl Group: An acetyl group at the 6'''-position of the terminal glucose.
- Molecular Formula: $C_{29}H_{32}O_{17}$ [1]

Table 1: Physicochemical Properties of **Linariifolioside**

Property	Value	Reference
Molecular Formula	$C_{29}H_{32}O_{17}$	[1]
Melting Point	232-234 °C (dec.)	[1]

Structural Elucidation Methodology

The structure of **Linariifolioside** was determined using a combination of spectroscopic and chemical methods. The general workflow for the structural elucidation of a flavonoid glycoside like **Linariifolioside** is depicted below.



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References

- 1. researchgate.net [researchgate.net]
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